

5-Fluoro-2-methoxybenzylamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **5-Fluoro-2-methoxybenzylamine**

Cat. No.: **B138398**

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safe handling, storage, and disposal of **5-Fluoro-2-methoxybenzylamine**. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this guide synthesizes information from the SDS of structurally similar chemicals, including 5-Fluoro-2-methoxybenzoic acid, 5-Fluoro-2-methoxybenzaldehyde, and other substituted benzylamines. This guide is intended for use by trained professionals in a laboratory setting.

Hazard Identification and Classification

5-Fluoro-2-methoxybenzylamine is anticipated to be a hazardous substance requiring careful handling. Based on data from analogous compounds, it is likely classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.

GHS Hazard Classification (Anticipated)

| Hazard Class | Category |
|--|----------|
| Skin Irritation | 2 |
| Serious Eye Irritation | 2A |
| Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) | 3 |

Hazard Statements (Anticipated)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Physical and Chemical Properties

Quantitative data for **5-Fluoro-2-methoxybenzylamine** is not readily available. The following table presents data for a closely related compound, 5-Fluoro-2-methoxybenzaldehyde, to provide an estimation of its physical properties.

| Property | Value (for 5-Fluoro-2-methoxybenzaldehyde) |
|-----------------------|---|
| Molecular Formula | C ₈ H ₇ FO ₂ |
| Molecular Weight | 154.14 g/mol |
| Appearance | Pale yellow to yellow or cream fused solid |
| Melting Point | 44.0-50.0 °C |
| Assay (GC) | ≥97.5% |
| Free Acid (titration) | ≤1.0% |

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk of exposure.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

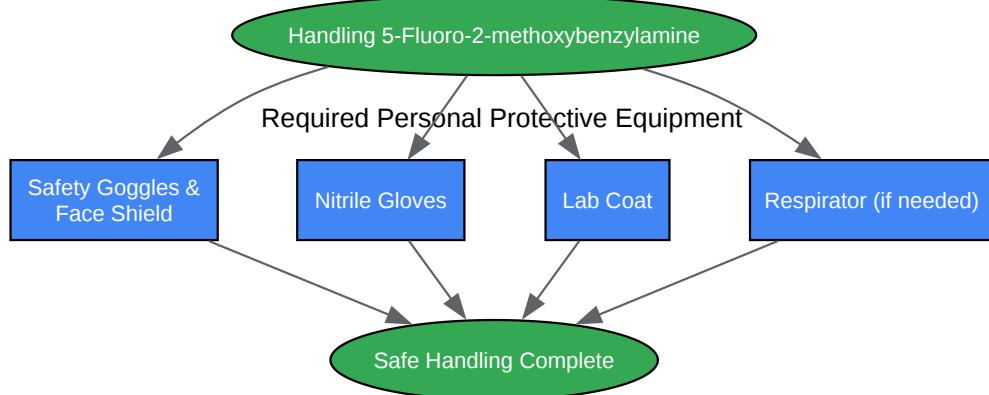
- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear a lab coat, and chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: If working outside a fume hood or if dust/vapors are generated, use a NIOSH-approved respirator.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

DOT Script for Personal Protective Equipment (PPE) Workflow

Figure 1: Personal Protective Equipment Workflow

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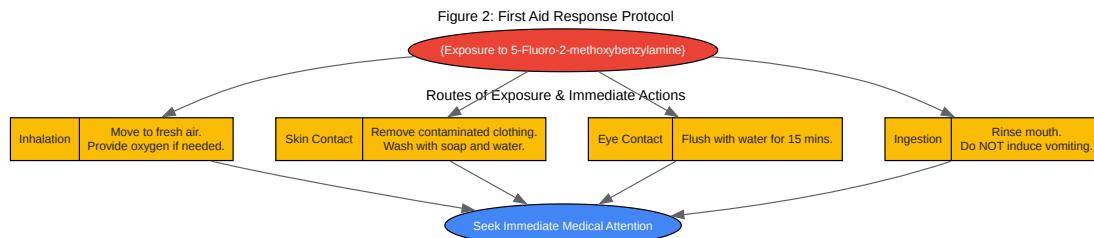
Caption: Figure 1: Personal Protective Equipment Workflow.

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. |
| Skin Contact | Remove contaminated clothing. Wash skin thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

DOT Script for First Aid Response



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Caption: Figure 2: First Aid Response Protocol.

Fire-Fighting Measures

In the event of a fire involving **5-Fluoro-2-methoxybenzylamine**:

- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Hazardous combustion products may include carbon oxides, nitrogen oxides, and hydrogen fluoride.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (see Section 3).
- Environmental Precautions: Prevent the material from entering drains or waterways.
- Methods for Cleaning Up: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For large spills, dike the area and collect the material for disposal.

Experimental Protocol: Hypothetical Synthesis

The following is a hypothetical experimental protocol for the synthesis of **5-Fluoro-2-methoxybenzylamine** from 5-fluoro-2-methoxybenzonitrile. This protocol is for informational purposes only and should be adapted and optimized by a qualified chemist.

Materials:

- 5-Fluoro-2-methoxybenzonitrile
- Lithium aluminum hydride (LiAlH_4) or other suitable reducing agent

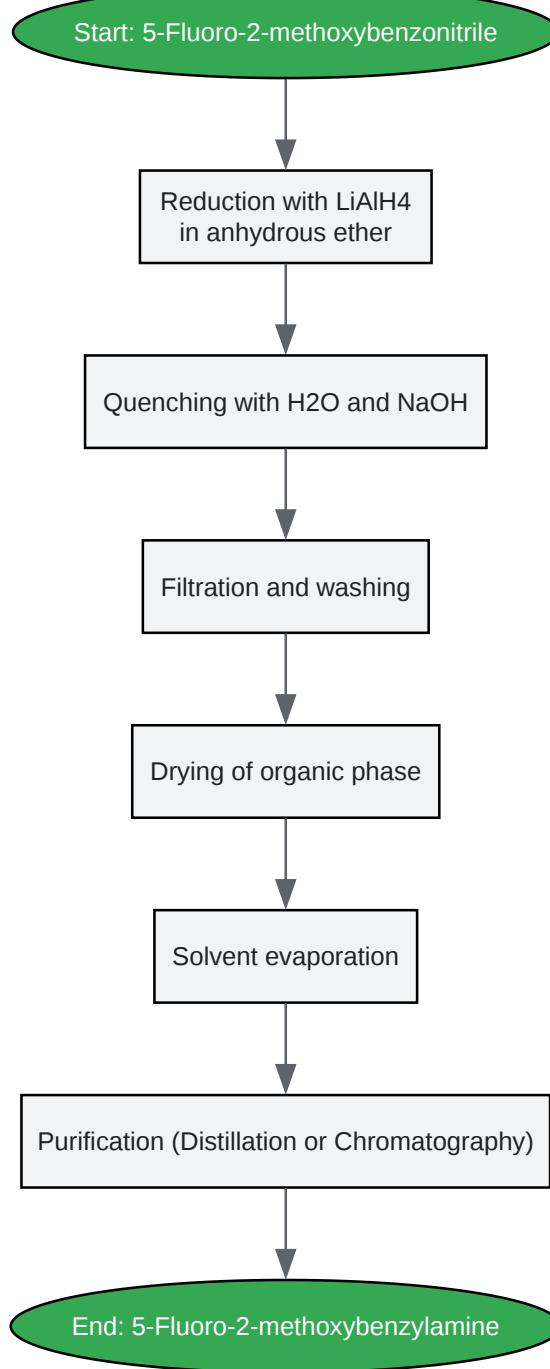
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Standard laboratory glassware and equipment

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), suspend lithium aluminum hydride in anhydrous diethyl ether.
- Dissolve 5-fluoro-2-methoxybenzonitrile in anhydrous diethyl ether and add it dropwise to the LiAlH₄ suspension with stirring.
- After the addition is complete, gently reflux the reaction mixture for several hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Cool the reaction mixture in an ice bath and cautiously quench the excess LiAlH₄ by the slow, dropwise addition of water, followed by a 15% sodium hydroxide solution, and then more water.
- Filter the resulting solid and wash it with diethyl ether.
- Combine the organic filtrates and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude **5-Fluoro-2-methoxybenzylamine**.
- Purify the product by distillation under reduced pressure or by column chromatography.

DOT Script for Hypothetical Synthesis Workflow

Figure 3: Hypothetical Synthesis Workflow

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Caption: Figure 3: Hypothetical Synthesis Workflow.

Disposal Considerations

Dispose of **5-Fluoro-2-methoxybenzylamine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet. All laboratory work should be conducted by trained professionals who have performed a thorough risk assessment.

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